

3-Amino-4-methoxybenzenesulfonic acid CAS number and molecular structure

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Compound of Interest

Compound Name: 3-Amino-4-methoxybenzenesulfonic acid

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An In-depth Technical Guide to 3-Amino-4-methoxybenzenesulfonic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Amino-4-methoxybenzenesulfonic acid**, a key chemical intermediate. This document details its chemical identity, structural information, physical and chemical properties, synthesis protocols, and significant applications in various industries.

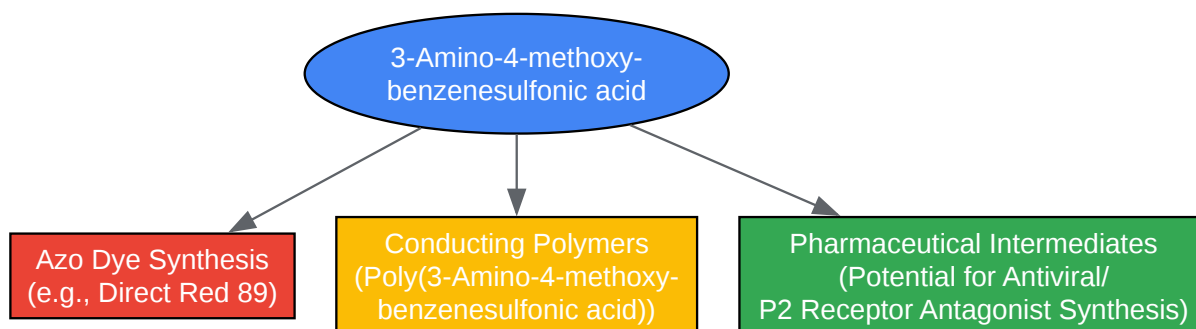
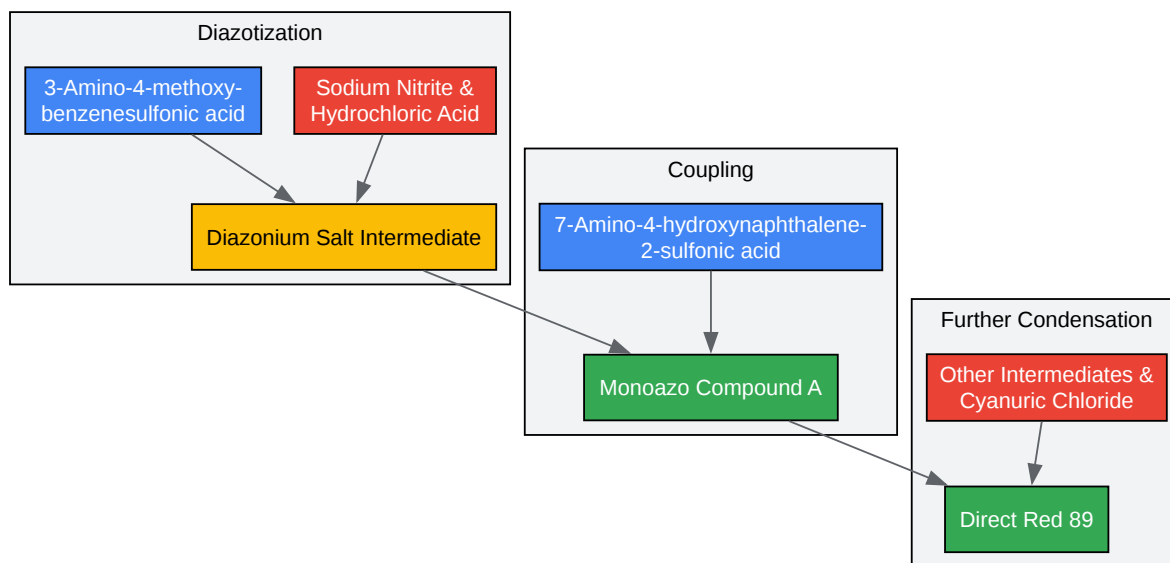
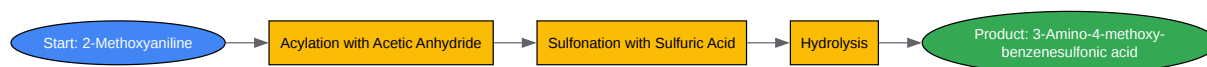
Chemical Identity and Molecular Structure

3-Amino-4-methoxybenzenesulfonic acid, also known as o-anisidine-4-sulfonic acid, is an organic aromatic compound. It features an amino group, a methoxy group, and a sulfonic acid group substituted on a benzene ring.

CAS Number: 98-42-0[1][2][3]

Molecular Formula: C₇H₉NO₄S[3][4][5]

Molecular Structure:



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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. Ácido 3-amino-4-metoxibenzenossulfônico – Wikipédia, a enciclopédia livre [pt.wikipedia.org]
- 3. indiamart.com [indiamart.com]
- 4. scbt.com [scbt.com]
- 5. 3-Amino-4-methoxybenzenesulfonic acid | CymitQuimica [cymitquimica.com]
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